

Long-term stability of Tosedostat in DMSO at -20°C

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Compound of Interest

Compound Name: Tosedostat

Cat. No.: B1683859

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Tosedostat in DMSO: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with guidance on the long-term stability of **Tosedostat** dissolved in dimethyl sulfoxide (DMSO) when stored at -20°C. Below you will find frequently asked questions, a troubleshooting guide, and a recommended experimental protocol to assess stability.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for **Tosedostat** stock solutions in DMSO?

For long-term storage, it is recommended to store **Tosedostat** stock solutions in DMSO at -80°C, which can maintain stability for up to one year.[1][2] For shorter-term storage, -20°C is also an option, with stability reported for periods ranging from one month to several months.[2][3][4][5]

Q2: How long can I store **Tosedostat** in DMSO at -20°C?

There are varying recommendations from different suppliers regarding the storage duration at -20°C. Some suggest a period of one month[2][4][5], while others indicate it can be stored for "several months"[3] or even up to a year.[6][7] Given this variability, it is advisable to either use the solution within one month or conduct your own stability assessment if longer storage is required.

Q3: Should I aliquot the **Tosedostat** stock solution before freezing?

Yes, it is highly recommended to aliquot the stock solution into smaller, single-use volumes before freezing.^{[1][2][4][5]} This practice helps to avoid repeated freeze-thaw cycles, which can accelerate the degradation of the compound.

Q4: What is the maximum recommended concentration of DMSO in cell culture medium for in vitro experiments?

The final concentration of DMSO in your cell culture medium should generally not exceed 0.1% to avoid solvent-induced cytotoxicity.^[1] It is crucial to include a vehicle control (medium with the same DMSO concentration) in your experiments to account for any potential effects of the solvent on the cells.^[4]

Q5: What should I do if I observe precipitation in my **Tosedostat** stock solution after thawing?

If you notice any precipitation, you can try to redissolve the compound by gently warming the tube at 37°C for 10 minutes and/or sonicating it in an ultrasonic bath for a short period.^[3] If the precipitate does not dissolve, it is recommended to filter the solution to remove any insoluble impurities before use.^[1]

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Reduced or no biological activity of Tosedostat in experiments.	1. Compound degradation due to improper storage (e.g., multiple freeze-thaw cycles, extended storage at -20°C). 2. Incorrect dilution of the stock solution.	1. Prepare a fresh stock solution from powder. 2. Aliquot the stock solution to avoid repeated freeze-thaw cycles. 3. Verify the dilution calculations and ensure accurate pipetting. 4. For long-term storage, use -80°C.
Precipitation observed in the stock solution upon thawing.	1. The solution may have become supersaturated. 2. Absorption of moisture by DMSO, which can reduce solubility.[2]	1. Gently warm the solution at 37°C and/or sonicate to redissolve the compound.[3] 2. Use fresh, anhydrous DMSO for preparing stock solutions. [2] 3. If precipitation persists, centrifuge the vial and use the clear supernatant, being mindful that the concentration may be lower than expected.
Inconsistent experimental results.	1. Instability of the Tosedostat solution. 2. Variability in experimental setup.	1. Perform a stability test on your stock solution (see experimental workflow below). 2. Always include positive and negative controls in your experiments. 3. Ensure consistent handling and dilution of the compound for each experiment.

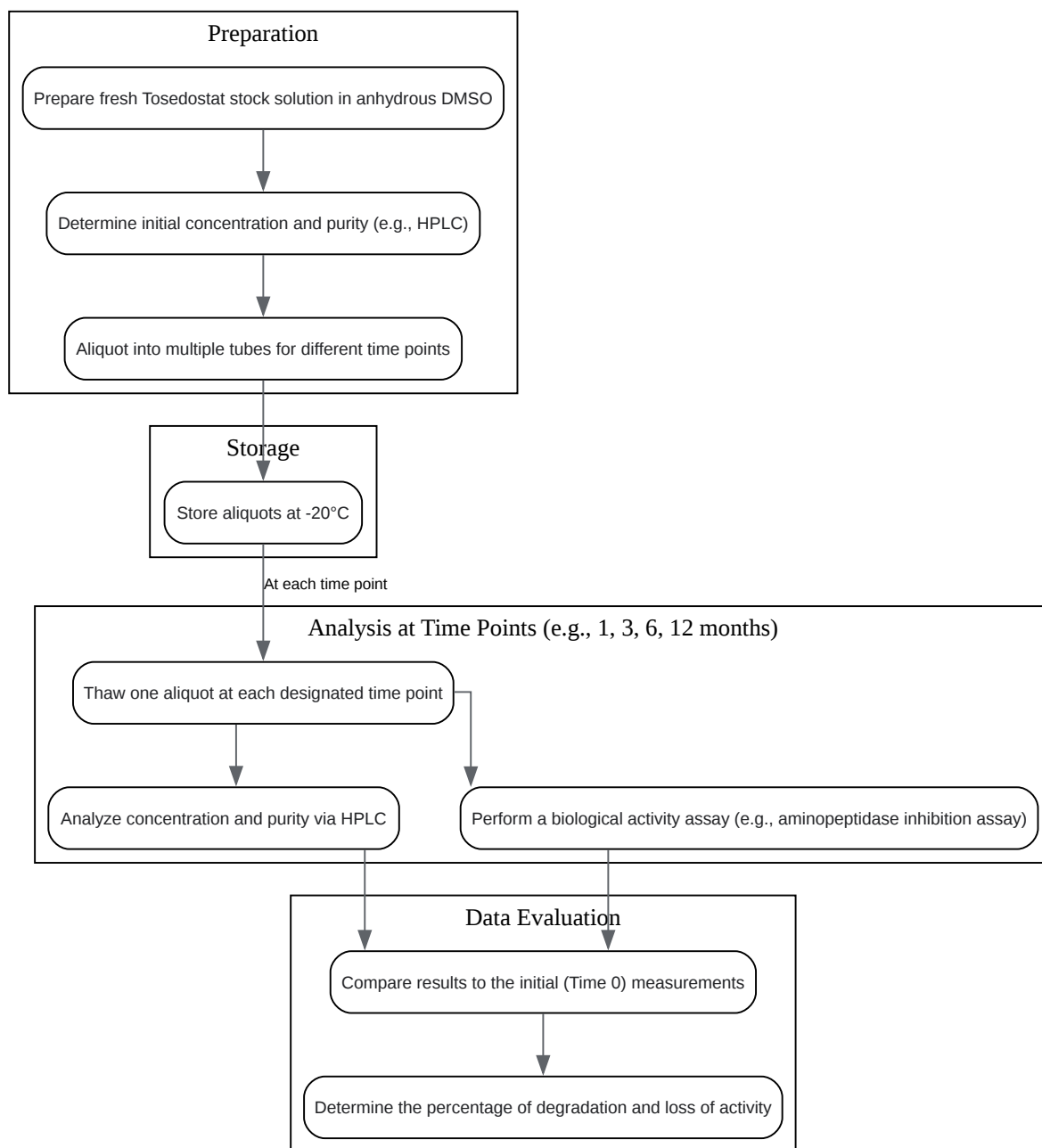
Storage Stability Summary

The following table summarizes the recommended storage conditions for **Tosedostat** in DMSO from various sources.

Storage Temperature	Duration	Source(s)
-80°C	1 year	[1] [2]
-20°C	1 month	[2] [4] [5]
-20°C	Several months	[3]
-20°C	1 year	[6] [7]

Experimental Workflow for Assessing Long-Term Stability

To ensure the integrity of your experimental results, you can perform an in-house stability assessment of your **Tosedostat** stock solution. The following workflow outlines a general procedure.



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Caption: Workflow for determining the long-term stability of **Tosedostat** in DMSO.

Tosedostat Signaling Pathway

Tosedostat functions as an inhibitor of M1 aminopeptidases. Its mechanism of action involves intracellular conversion to an active metabolite, which then inhibits these enzymes, leading to amino acid deprivation and ultimately apoptosis in cancer cells.



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Caption: Simplified signaling pathway of **Tosedostat**'s mechanism of action.

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